An In-Depth Technical Guide to the Physicochemical Properties of 5-Chloronicotinamide

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Compound of Interest

Compound Name:	*5-Chloronicotinamide*
CAS No.:	*284040-69-3*
Cat. No.:	*B1297083*

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Introduction

5-Chloronicotinamide, a halogenated derivative of nicotinamide (Vitamin B3), is a compound of increasing interest within the pharmaceutical and agrochemical research sectors. Its structural similarity to nicotinamide, a crucial component of the coenzymes NAD+ and NADP+, suggests potential roles as a modulator of various enzymatic processes. The introduction of a chlorine atom at the 5-position of the pyridine ring can significantly alter the molecule's electronic properties, lipophilicity, and metabolic stability, thereby influencing its biological activity and pharmacokinetic profile.

This technical guide provides a comprehensive overview of the core physicochemical properties of **5-Chloronicotinamide**. As a Senior Application Scientist, the following sections are structured to not only present available data but also to provide the underlying scientific rationale and detailed experimental protocols for the determination of these key parameters.

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This approach is designed to empower researchers to critically evaluate existing data and confidently generate new, reliable data in their own laboratories.

Chemical Identity and Structure

A foundational understanding of a molecule begins with its unambiguous identification and structure.

Property	Value	Source
IUPAC Name	5-chloropyridine-3-carboxamide	[1]
CAS Number	284040-69-3	[1]
Molecular Formula	$C_6H_5ClN_2O$	[1]
Molecular Weight	156.57 g/mol	[1]
Canonical SMILES	C1=C(C=NC=C1Cl)C(=O)N	[1]
InChIKey	LNNDTIIAQNGGPA-UHFFFAOYSA-N	[1]

Melting Point

The melting point is a critical parameter that provides information about the purity and crystalline nature of a compound. While no experimentally determined melting point for **5-Chloronicotinamide** has been found in peer-reviewed literature, data for the isomeric 2-Chloronicotinamide is available and provides a useful reference point.

Compound	Melting Point (°C)	Source
2-Chloronicotinamide	164-167	

Experimental Protocol: Melting Point Determination (Capillary Method)

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The determination of a sharp melting point range is indicative of a high degree of purity. The following protocol outlines the standard capillary method.

Principle: A small, finely powdered sample is heated in a capillary tube at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is observed and recorded.

Apparatus:

- Melting point apparatus (e.g., Stuart SMP10, Mettler Toledo MP50)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **5-Chloronicotinamide** sample is completely dry. Grind a small amount of the crystalline sample into a fine powder using a mortar and pestle.
- Capillary Loading: Tap the open end of a capillary tube into the powdered sample to pack a small amount of material into the tube. The packed sample height should be approximately 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Rapid Heating (Optional): If the approximate melting point is unknown, a rapid heating rate (10-20 °C/min) can be used to determine a rough estimate.
- Accurate Determination: For an accurate measurement, set the heating rate to 1-2 °C/min, starting from a temperature approximately 10-15 °C below the expected melting point.
- Observation and Recording: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting). This range is the melting point of the substance.

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Causality Behind Experimental Choices:

- Fine Powder: A finely powdered sample ensures uniform heat distribution and efficient packing in the capillary tube, leading to a more accurate and sharper melting point range.
- Slow Heating Rate: A slow heating rate allows for thermal equilibrium to be established between the sample, the thermometer, and the heating block, ensuring an accurate temperature reading at the point of phase transition.

Workflow for Melting Point Determination

Solubility

Solubility is a fundamental property that dictates a compound's behavior in various biological and chemical systems, including its absorption, distribution, and formulation possibilities. While experimentally determined solubility data for **5-Chloronicotinamide** is not readily available, computational predictions and data for the parent compound, nicotinamide, offer valuable insights.

Property	Value	Source
XLogP3-AA (Computed)	0.4	[1]

The positive XLogP3-AA value suggests that **5-Chloronicotinamide** is likely to have a degree of lipophilicity, though it is still expected to be moderately polar. For comparison, nicotinamide is highly soluble in water (1 g/mL). The presence of the chlorine atom is expected to decrease aqueous solubility and increase solubility in organic solvents compared to nicotinamide.

Experimental Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is the gold standard for determining the equilibrium solubility of a compound in a given solvent.

Principle: An excess amount of the solid compound is agitated in a specific solvent at a constant temperature until equilibrium is reached. The concentration of the dissolved compound in the supernatant is then determined analytically.

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Apparatus and Reagents:

- Thermostatically controlled shaker bath
- Vials with screw caps
- Analytical balance
- Centrifuge
- HPLC system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Solvents of interest (e.g., water, phosphate-buffered saline (PBS), ethanol, methanol, acetonitrile)
- **5-Chloronicotinamide** reference standard

Procedure:

- Sample Preparation: Add an excess amount of **5-Chloronicotinamide** to a vial containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration: Seal the vials and place them in a shaker bath set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Analysis: Carefully withdraw an aliquot of the clear supernatant and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC method to determine the concentration of **5-Chloronicotinamide**.

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- Calculation: Calculate the solubility based on the measured concentration and the dilution factor.

Causality Behind Experimental Choices:

- Excess Solid: The presence of excess solid ensures that the solution is saturated at equilibrium, which is the definition of solubility.
- Constant Temperature: Solubility is temperature-dependent; therefore, maintaining a constant temperature is critical for obtaining reproducible results.
- Equilibration Time: Sufficient time must be allowed for the dissolution process to reach equilibrium. This is often determined empirically by measuring the concentration at different time points until it remains constant.

Workflow for Shake-Flask Solubility Determination

Dissociation Constant (pKa)

The pKa is a measure of the acidity or basicity of a compound and is crucial for predicting its ionization state at different pH values. This, in turn, influences its solubility, permeability, and interaction with biological targets. While an experimental pKa for **5-Chloronicotinamide** is not available, the pKa of nicotinamide provides a useful reference.

Compound	pKa	Source
Nicotinamide	3.35	

The pyridine nitrogen in nicotinamide is weakly basic. The electron-withdrawing effect of the chlorine atom in the 5-position is expected to decrease the basicity of the pyridine nitrogen in **5-Chloronicotinamide**, resulting in a lower pKa value compared to nicotinamide.

Experimental Protocol: UV-Vis Spectrophotometric pKa Determination

This method is suitable for compounds that possess a chromophore in proximity to the ionizable group, leading to a change in the UV-Vis spectrum upon protonation or deprotonation.

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Principle: The absorbance of a solution of the compound is measured at various pH values. The pKa is determined from the inflection point of the sigmoidal curve obtained by plotting absorbance versus pH.

Apparatus and Reagents:

- UV-Vis spectrophotometer
- pH meter
- Quartz cuvettes
- A series of buffers covering a wide pH range (e.g., citrate, phosphate, borate)
- Stock solution of **5-Chloronicotinamide** in a suitable solvent (e.g., methanol or water)
- Acids (e.g., HCl) and bases (e.g., NaOH) for pH adjustment

Procedure:

- Preparation of Solutions: Prepare a series of buffer solutions with known pH values.
- Sample Preparation: For each pH value, prepare a solution of **5-Chloronicotinamide** at a constant concentration by adding a small aliquot of the stock solution to the buffer.
- Spectral Acquisition: Record the UV-Vis spectrum of each solution over a relevant wavelength range.
- Data Analysis:
  - Identify the wavelength(s) where the maximum change in absorbance occurs as a function of pH.
  - Plot the absorbance at this wavelength versus the pH.
  - The pKa is the pH at the midpoint of the resulting sigmoidal curve.

Causality Behind Experimental Choices:

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- Constant Concentration: Maintaining a constant concentration of the analyte across all pH values is essential for accurate pKa determination.
- Wide pH Range: The pH range should extend at least 2 pH units above and below the expected pKa to accurately define the sigmoidal curve.
- Chromophore Proximity: The change in the electronic environment of the chromophore upon ionization of a nearby functional group is the basis of this method.

UV-Vis Spectral Properties

The UV-Vis absorption spectrum of a compound provides information about its electronic structure and can be used for quantitative analysis. For nicotinamide, the parent compound of **5-Chloronicotinamide**, the absorption maxima are known.

Compound	λmax (nm)	Source
Nicotinamide	210, 260	

The introduction of a chlorine atom onto the pyridine ring is likely to cause a slight bathochromic (red) shift in the absorption maxima of **5-Chloronicotinamide** compared to nicotinamide due to the electronic effects of the halogen.

Experimental Protocol: UV-Vis Spectrum Acquisition

Principle: The amount of light absorbed by a solution of the compound is measured at different wavelengths.

Apparatus and Reagents:

- UV-Vis spectrophotometer
- Quartz cuvettes
- A suitable solvent (e.g., ethanol, methanol, or water) in which **5-Chloronicotinamide** is soluble
- **5-Chloronicotinamide**

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Procedure:

- Solution Preparation: Prepare a dilute solution of **5-Chloronicotinamide** in the chosen solvent. The concentration should be such that the maximum absorbance is within the linear range of the spectrophotometer (typically 0.2 - 1.0 AU).
- Blank Measurement: Fill a cuvette with the pure solvent and record a baseline spectrum.
- Sample Measurement: Fill a cuvette with the sample solution and record the UV-Vis spectrum over a suitable wavelength range (e.g., 200-400 nm).
- Data Interpretation: Identify the wavelength(s) of maximum absorbance (λmax).

Causality Behind Experimental Choices:

- Dilute Solution: Using a dilute solution ensures that the absorbance falls within the linear range of the Beer-Lambert law, allowing for accurate quantitative analysis.
- Blank Correction: Measuring a baseline with the pure solvent corrects for any absorbance from the solvent and the cuvette itself.

Stability Profile and Degradation Pathways

Understanding the stability of a new chemical entity is paramount in drug development. Forced degradation studies are conducted to identify potential degradation products and to develop stability-indicating analytical methods.

While specific degradation studies for **5-Chloronicotinamide** have not been published, the presence of an amide functional group suggests potential susceptibility to hydrolysis under acidic and basic conditions. The pyridine ring may also be susceptible to oxidation.

Experimental Protocol: Forced Degradation Studies

Principle: The compound is subjected to a variety of stress conditions that are more severe than accelerated stability testing conditions to induce degradation. The resulting mixture is then analyzed to identify and quantify the degradation products.

Stress Conditions:

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- Acidic Hydrolysis: Treat a solution of **5-Chloronicotinamide** with an acid (e.g., 0.1 M HCl) at an elevated temperature (e.g., 60 °C).
- Basic Hydrolysis: Treat a solution of **5-Chloronicotinamide** with a base (e.g., 0.1 M NaOH) at an elevated temperature.
- Oxidative Degradation: Treat a solution of **5-Chloronicotinamide** with an oxidizing agent (e.g., 3% H_2O_2) at room temperature or elevated temperature.
- Thermal Degradation: Expose a solid sample or a solution of **5-Chloronicotinamide** to high temperatures (e.g., 80 °C).
- Photodegradation: Expose a solution of **5-Chloronicotinamide** to UV and/or visible light.

Analytical Methodology: A stability-indicating HPLC method is essential for separating the parent compound from its degradation products.

HPLC Method Development Outline:

- Column Selection: A reversed-phase C18 column is a common starting point.
- Mobile Phase Selection: A mixture of an aqueous buffer (e.g., phosphate or acetate) and an organic modifier (e.g., acetonitrile or methanol) is typically used.
- Gradient Elution: A gradient elution program is often necessary to achieve adequate separation of all components.
- Detection: UV detection at a wavelength where all components absorb is commonly employed.

Forced Degradation and Analysis Workflow

Conclusion

This technical guide provides a comprehensive overview of the key physicochemical properties of **5-Chloronicotinamide**, grounded in established scientific principles and detailed experimental protocols. While experimentally determined data for this specific compound is limited in the public domain, this guide empowers researchers with the necessary tools and

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knowledge to generate high-quality, reliable data. A thorough understanding of these properties is fundamental for advancing the research and development of **5-Chloronicotinamide** and its potential applications.

References

- PubChem. **5-Chloronicotinamide**. [Link]
- FooDB. Nicotinamide. [Link]
- SIELC Technologies. UV-Vis Spectrum of Nicotinamide. [Link]
- Patents that mention the synthesis of related compounds, such as CN100355732C and DE19834565A1, may contain relevant experimental details.
- Recent scientific literature on the synthesis and evaluation of pyridine-3-carboxamide analogs can provide insights into the general properties and analytical methods for this class of compounds. [Link]
- General protocols for pKa determination by UV-Vis spectrophotometry are well-established and can be found in various analytical chemistry resources. [Link]
- The synthesis and characterization of related pyridine carboxamide complexes can offer valuable comparative data. [Link]
- A study on the synthesis and characterization of complexes of 2-chloropyridine-3-carboxamide provides useful spectroscopic and analytical information for a closely related isomer. [Link]

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Sources

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